

Proper Disposal Procedures for 3,3-Diethyl-4-oxoazetidin-2-yl propionate

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Compound of Interest

Compound Name: 3,3-Diethyl-4-oxoazetidin-2-yl
propionate

Cat. No.: B178407

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Disclaimer: This document provides guidance on the proper disposal of **3,3-Diethyl-4-oxoazetidin-2-yl propionate** based on general laboratory safety principles and information for related chemical compounds. Since a specific Safety Data Sheet (SDS) for this compound is not readily available, these procedures should be considered as a preliminary guide. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for a definitive and compliant disposal plan. All laboratory waste must be managed in accordance with local, regional, and national regulations.

Immediate Safety and Hazard Assessment

While comprehensive hazard data for **3,3-Diethyl-4-oxoazetidin-2-yl propionate** is limited, preliminary information from chemical suppliers suggests it may cause skin, eye, and respiratory irritation. Due to the presence of a β -lactam ring, a structure common in antibiotics like penicillin, there is also a potential for chemical sensitization. Therefore, it is crucial to handle this compound with care, assuming it is hazardous.

Personal Protective Equipment (PPE) required:

- **Eye Protection:** Wear chemical safety goggles or a face shield.
- **Hand Protection:** Use chemically resistant gloves (e.g., nitrile gloves). Gloves must be inspected before use and disposed of properly after handling the compound.

- **Body Protection:** A lab coat or other protective clothing is mandatory to prevent skin contact.
- **Respiratory Protection:** Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or vapors.

Quantitative Data Summary

The following table summarizes the known physical and chemical properties of **3,3-Diethyl-4-oxoazetidin-2-yl propionate**.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₇ NO ₃	[1][2]
Molecular Weight	199.25 g/mol	[1][2]
CAS Number	142935-44-2	[2]
Storage Conditions	Sealed in a dry place at 2-8°C	[2]
Hazard Statements (unverified)	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[3]

Step-by-Step Disposal Protocol

This protocol outlines the essential steps for the safe collection and disposal of **3,3-Diethyl-4-oxoazetidin-2-yl propionate** waste.

Experimental Protocol:

- **Waste Identification and Segregation:**
 - Treat all **3,3-Diethyl-4-oxoazetidin-2-yl propionate** and any materials contaminated with it (e.g., pipette tips, gloves, absorbent paper) as hazardous chemical waste.
 - Do not mix this waste with other waste streams unless explicitly approved by your EHS department. Keep it separate from incompatible materials such as strong acids or bases.

- Waste Collection:
 - Collect solid waste in a dedicated, leak-proof, and clearly labeled hazardous waste container. The container should be made of a material compatible with the chemical.
 - For liquid waste (e.g., solutions containing the compound), use a sealable, non-reactive container. Ensure the container has a secure screw-top cap.
 - Do not overfill containers; leave at least 10% headspace to allow for expansion.
- Labeling:
 - Label the hazardous waste container clearly with the following information:
 - The words "Hazardous Waste"
 - The full chemical name: "**3,3-Diethyl-4-oxoazetidin-2-yl propionate**"
 - The CAS number: "142935-44-2"
 - An accumulation start date (the date the first waste was added to the container).
 - The primary hazards (e.g., "Irritant," "Sensitizer").
- Storage:
 - Store the sealed waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.^{[4][5]}
 - The SAA must be at or near the point of waste generation and under the control of the laboratory personnel.^[5]
 - Ensure the storage area is secure, well-ventilated, and away from heat sources or direct sunlight.
- Disposal Request:

- Once the waste container is full or has been in accumulation for the maximum allowed time (typically six to twelve months, check with your institution), arrange for its disposal.
- Contact your institution's EHS department or a licensed chemical waste disposal contractor to schedule a pickup.^[6]
- Do not attempt to dispose of this chemical down the drain or in regular trash.^{[6][7]}
- Decontamination of Empty Containers:
 - An empty container that held **3,3-Diethyl-4-oxoazetidin-2-yl propionate** must be decontaminated before being discarded as non-hazardous waste.
 - Triple-rinse the container with a suitable solvent (e.g., ethanol or acetone).
 - Collect the rinsate and dispose of it as hazardous liquid waste.
 - After rinsing, deface or remove the original label and dispose of the container according to institutional guidelines for non-hazardous laboratory glassware or plastic.

Spill Management

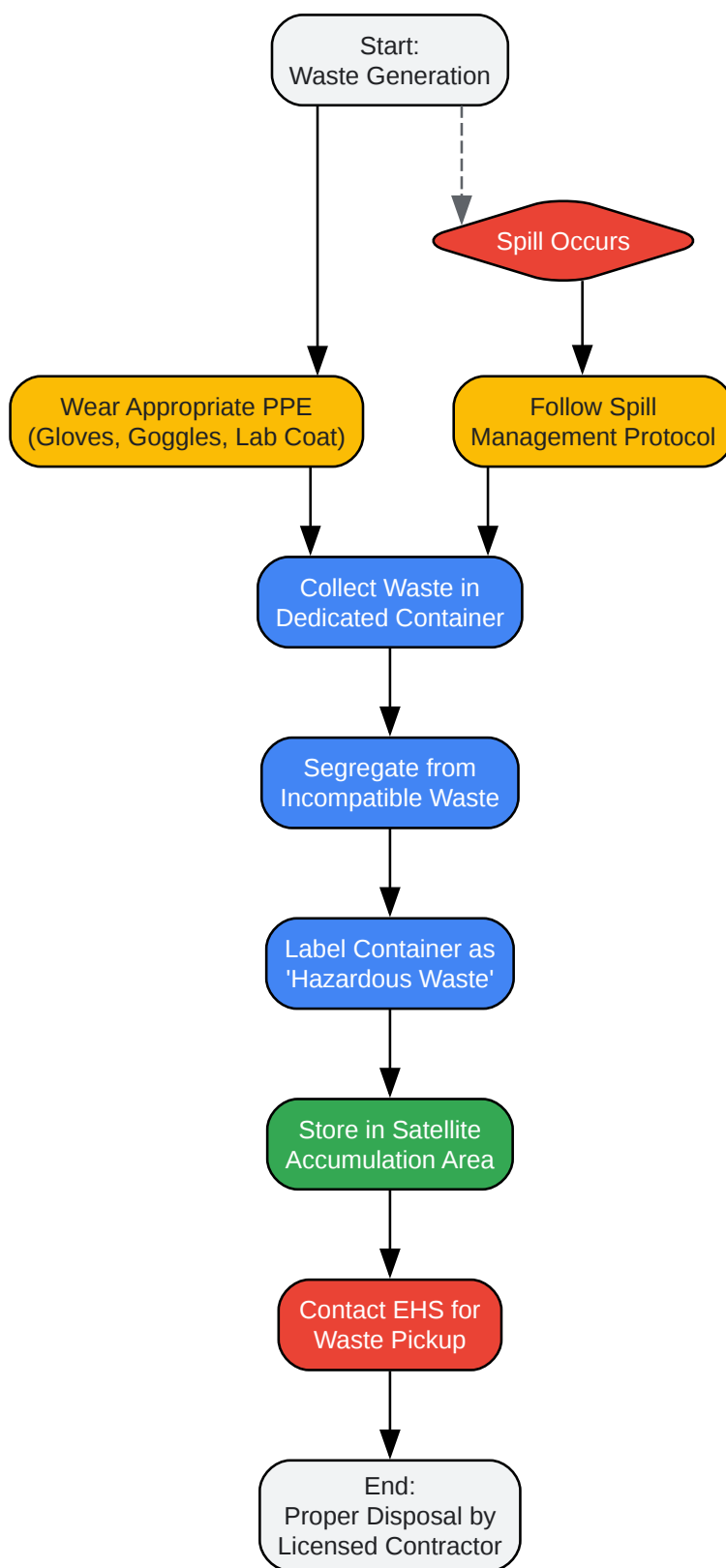
In the event of a spill, follow these procedures:

- Evacuate: Immediately alert others in the area and evacuate if necessary.
- Ventilate: Ensure the area is well-ventilated.
- Protect: Wear the appropriate PPE as described in Section 1.
- Contain: For small spills, cover with an inert absorbent material (e.g., vermiculite, sand, or a commercial spill kit absorbent).
- Collect: Carefully sweep or scoop the absorbed material into a designated hazardous waste container. Avoid creating dust.
- Clean: Clean the spill area with soap and water.

- Dispose: Label the container with the spill cleanup debris and dispose of it as hazardous waste.

Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of **3,3-Diethyl-4-oxoazetidin-2-yl propionate**.



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Caption: Workflow for the safe disposal of **3,3-Diethyl-4-oxoazetidin-2-yl propionate**.

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